

Pharmacological Profile of Pyridazine-Containing Compounds

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Compound of Interest

Compound Name: 3-(Piperidin-4-yloxy)pyridazine

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Executive Summary

The pyridazine (1,2-diazine) scaffold represents a "privileged structure" in modern medicinal chemistry, offering a distinct pharmacological profile characterized by high water solubility, versatile hydrogen-bonding capabilities, and a unique metabolic footprint. Unlike its isomers pyrimidine (1,3) and pyrazine (1,4), pyridazine possesses a permanent dipole moment and a contiguous nitrogen-nitrogen bond that imparts specific electronic properties exploited in kinase inhibitors, GPCR antagonists, and ion channel modulators.

This guide analyzes the pharmacological utility of pyridazine-containing compounds, detailing their structure-activity relationships (SAR), pharmacokinetic (ADME) advantages, and potential toxicological liabilities (specifically GABAergic antagonism).[1] It provides actionable protocols for profiling these compounds and is grounded in FDA-approved case studies such as Levosimendan, Relugolix, and Deucravacitinib.

Chemical Biology & Physicochemical Properties[2] [3][4][5][6]

The "Diazine" Advantage

The incorporation of a pyridazine ring is often a strategic "scaffold hop" from a phenyl or pyridine ring.[1] This substitution fundamentally alters the physicochemical profile of a drug candidate:

- **LogP Reduction:** Pyridazine is significantly more polar than benzene and pyridine.[1] Replacing a phenyl ring with pyridazine typically lowers cLogP by 1.5–2.0 units, enhancing aqueous solubility and reducing non-specific binding.
- **Hydrogen Bonding:** The N1 and N2 atoms serve as potent hydrogen bond acceptors.[1] In kinase inhibitors, these nitrogens often engage the "hinge region" of the ATP-binding pocket. [1]
- **Dipole Moment:** The adjacent nitrogens create a strong dipole, influencing the orientation of the molecule within a binding pocket.

Table: Comparative Physicochemical Properties

Scaffold	Structure	LogP (Experimental)	pKa (Conjugate Acid)	H-Bond Acceptors	Key Pharmacological Role
Benzene	C ₆ H ₆	2.13	N/A	0	Hydrophobic Core
Pyridine	C ₅ H ₅ N	0.65	5.2	1	Basic Center / H-Acceptor
Pyridazine	C ₄ H ₄ N ₂	-0.72	2.3	2	Solubility / Hinge Binder
Pyrimidine	C ₄ H ₄ N ₂	-0.40	1.3	2	Metabolic Stability

Pharmacodynamics: Mechanism of Action (MoA)[1]

Pyridazine derivatives exhibit a broad polypharmacology. The specific biological output is dictated by the substituents and the fusion of the ring system.

Kinase Inhibition (Oncology & Inflammation)

The imidazo[1,2-b]pyridazine fused system is a cornerstone in kinase inhibitor design.^[1] The scaffold mimics the purine ring of ATP, allowing the pyridazine nitrogens to form critical hydrogen bonds with the kinase hinge region.

- Case Study: Ponatinib (BCR-ABL inhibitor) and Entospletinib (SYK inhibitor).^[1]
- Mechanism: The scaffold locks the inhibitor into the ATP-binding pocket, while the "tail" extends into the solvent-exposed region to confer selectivity.^[1]

Ion Channel & Enzyme Modulation (CV & CNS)

Monocyclic pyridazines often target enzymes and ion channels.^[1]

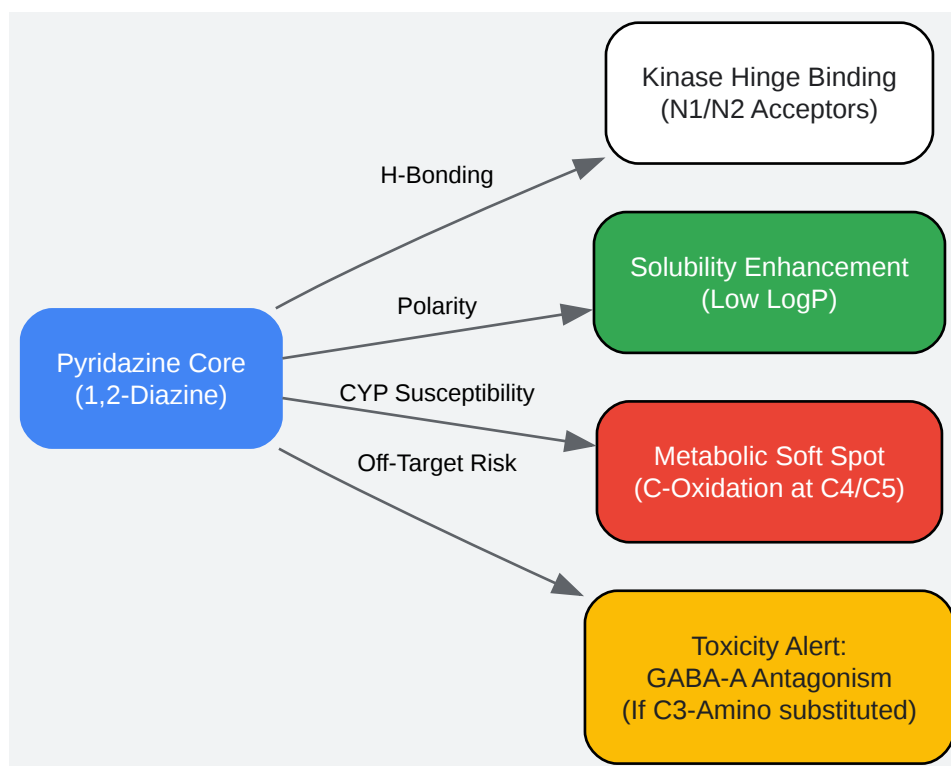
- Levosimendan (Simdax): A calcium sensitizer used in heart failure.^{[1][2][3][4]} It binds to Troponin C and inhibits Phosphodiesterase III (PDE3).^{[1][2][3]} The pyridazinone ring is essential for the calcium-dependent binding mechanism.^[1]
- Gabazine (SR-95531): A selective GABA-A receptor antagonist.^{[1][5][6]} It competes with GABA for the orthosteric binding site, preventing chloride influx and neuronal hyperpolarization.

GPCR Antagonism^[1]

- Relugolix: An oral GnRH receptor antagonist for prostate cancer.^[1] The pyridazine ring acts as a polar core that positions the peripheral phenyl rings for hydrophobic interactions within the receptor transmembrane domain.^[1]

Visualization: Structure-Activity Relationship (SAR) ^{[1][5][11][12]}

The following diagram illustrates the core SAR features of the pyridazine scaffold in a medicinal chemistry context.



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Caption: SAR map highlighting the dual utility of pyridazine for solubility and binding, alongside metabolic and toxicological considerations.

Pharmacokinetics & Toxicology (ADMET)[1][5]

Metabolic Stability

Pyridazine rings are generally resistant to N-oxidation but are susceptible to oxidative metabolism at carbon positions (C3, C4, C5, C6) by Cytochrome P450 enzymes (CYP3A4, CYP2D6) and Aldehyde Oxidase (AO).[1]

- Optimization Strategy: Blocking the C4/C5 positions with small lipophilic groups (e.g., methyl, chloro) or fusing the ring (e.g., to imidazo-pyridazine) significantly improves metabolic half-life.[1]

Toxicology Alert: Seizure Liability

A critical safety consideration for pyridazine derivatives, particularly 3-aminopyridazines, is their potential to act as GABA-A antagonists.[1]

- Mechanism: The 3-aminopyridazine moiety mimics the structure of GABA, allowing it to fit into the orthosteric site of the GABA-A receptor.
- Historical Context: The antidepressant Minaprine was withdrawn in some markets due to seizure risks associated with this off-target activity.[\[1\]](#)[\[7\]](#)
- Mitigation: Screening early leads for GABA-A binding is mandatory.[\[1\]](#) Bulky substituents at the N-terminus can sterically hinder access to the GABA binding pocket.[\[1\]](#)

Experimental Protocols

Protocol 1: Electrophysiological Profiling of GABA-A Liability

To determine if a novel pyridazine compound poses a seizure risk.[\[1\]](#)

Methodology: Whole-Cell Patch Clamp Recording.[\[1\]](#) System: HEK293 cells stably expressing human

GABA-A receptors.[\[1\]](#)

- Preparation:
 - Maintain cells in DMEM with 10% FBS.[\[1\]](#)
 - Plate cells on glass coverslips 24h prior to recording.[\[1\]](#)
- Solutions:
 - Extracellular: 140 mM NaCl, 5 mM KCl, 2 mM CaCl₂, 1 mM MgCl₂, 10 mM HEPES, 10 mM Glucose (pH 7.4).
 - Intracellular (Pipette):[\[1\]](#) 140 mM CsCl, 1 mM MgCl₂, 11 mM EGTA, 10 mM HEPES (pH 7.2).
- Recording:
 - Establish Giga-ohm seal and break-in to whole-cell configuration ($V_{\text{hold}} = -60 \text{ mV}$).

- Apply GABA (10 μ M) for 5s to establish baseline current ([1](#)).
- Wash for 30s.[1](#)
- Co-apply GABA (10 μ M) + Test Compound (e.g., 10 μ M) for 5s ([1](#)).
- Analysis:
 - Calculate % Inhibition:
[1](#)
 - Validation: Use Gabazine (10 μ M) as a positive control (should show >95% inhibition).[1](#)

Protocol 2: High-Throughput Kinase Binding Assay

To validate the "hinge-binding" efficacy of imidazo-pyridazine derivatives.

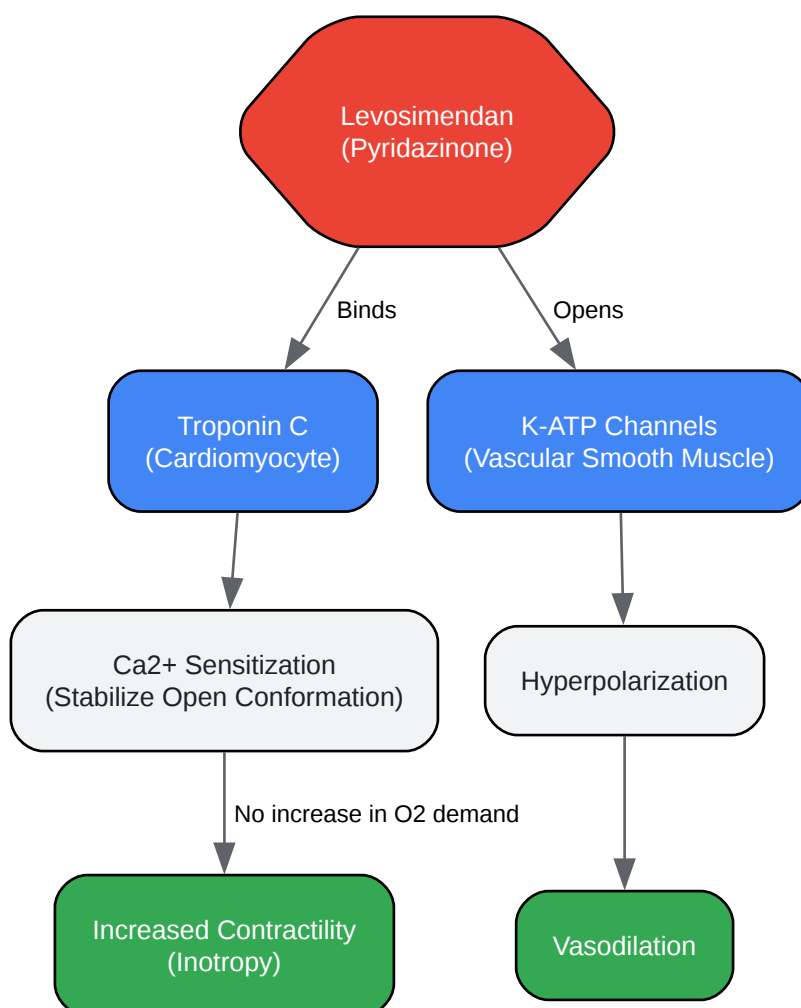
Methodology: FRET-based Competition Assay (e.g., LanthaScreen).[1](#) Reagents: Europium-labeled anti-tag antibody, AlexaFluor-labeled Kinase Tracer, Recombinant Kinase.

- Assay Setup:
 - Dilute Test Compound (10-point dose response) in kinase buffer (50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 0.01% Brij-35).[1](#)
- Incubation:
 - Add Kinase/Antibody mixture to the plate.[1](#)
 - Add Tracer (ATP-competitive probe).[1](#)
 - Incubate for 1 hour at Room Temperature.
- Detection:

- Measure TR-FRET signal (Excitation: 340 nm; Emission: 665 nm / 615 nm).
- Data Processing:
 - The test compound displaces the Tracer, reducing the FRET signal.[\[1\]](#)
 - Fit data to a sigmoidal dose-response equation to determine [\[1\]](#)

Visualization: Signaling Pathway Modulation[\[5\]](#)

The following diagram depicts the mechanism of Levosimendan (a pyridazinone derivative) in heart failure, illustrating its dual pathway action.



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Caption: Dual mechanism of Levosimendan: Calcium sensitization via Troponin C and vasodilation via K-ATP channels.[1][3]

Future Perspectives

The pyridazine scaffold is evolving beyond simple substitution.[1] Current trends include:

- Deuterated Pyridazines: As seen with Deucravacitinib, deuteration of the pyridazine ring or its substituents can retard metabolic clearance by stabilizing the C-H bonds against CYP-mediated oxidation (Kinetic Isotope Effect).[1]
- PROTAC Linkers: The high solubility of pyridazine makes it an ideal component of linkers in Proteolysis Targeting Chimeras (PROTACs), improving the physicochemical properties of these large molecules.[1]

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